

Technical Guide: Determination of the Molecular Weight of Neodymium(III) Oxalate Decahydrate

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Compound of Interest

Compound Name: neodymium(3+);oxalate;decahydra
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Audience: Researchers, scientists, and drug development professionals.

Introduction

This document provides a detailed guide to the calculation of the molecular weight of Neodymium(III) oxalate decahydrate, with the chemical formula $\text{Nd}_2(\text{C}_2\text{O}_4)_3 \cdot 10\text{H}_2\text{O}$. The molecular weight is a fundamental property required for accurate stoichiometric calculations in experimental research, chemical synthesis, and formulation development. This guide outlines the methodology, presents the necessary atomic weight data, and provides a final calculated value.

Methodology for Molecular Weight Calculation

The molecular weight of a compound is determined by summing the atomic weights of all constituent atoms in its chemical formula. The calculation process involves these steps:

- Identify the chemical formula: The formula for Neodymium(III) oxalate decahydrate is $\text{Nd}_2(\text{C}_2\text{O}_4)_3 \cdot 10\text{H}_2\text{O}$.
- Determine the count of each element: Enumerate the total number of atoms for each element (Neodymium, Carbon, Oxygen, Hydrogen) within the formula.

- Obtain standard atomic weights: Use the standard atomic weights for each element as provided by the International Union of Pure and Applied Chemistry (IUPAC).
- Calculate the total mass: For each element, multiply its atom count by its atomic weight. The sum of these values yields the molecular weight of the compound, typically expressed in grams per mole (g/mol).

Data Presentation: Atomic and Molecular Weights

The calculation relies on the standard atomic weights of the constituent elements.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#) [\[6\]](#) These values, along with the derived molecular weights for the components and the final compound, are summarized below.

Table 1: Atomic Weight of Constituent Elements

Element	Symbol	Standard Atomic Weight (g/mol)
Neodymium	Nd	144.242 [1] [3] [7] [8]
Carbon	C	12.011
Oxygen	O	15.999 [2] [6] [9] [10]
Hydrogen	H	1.008 [5] [11]

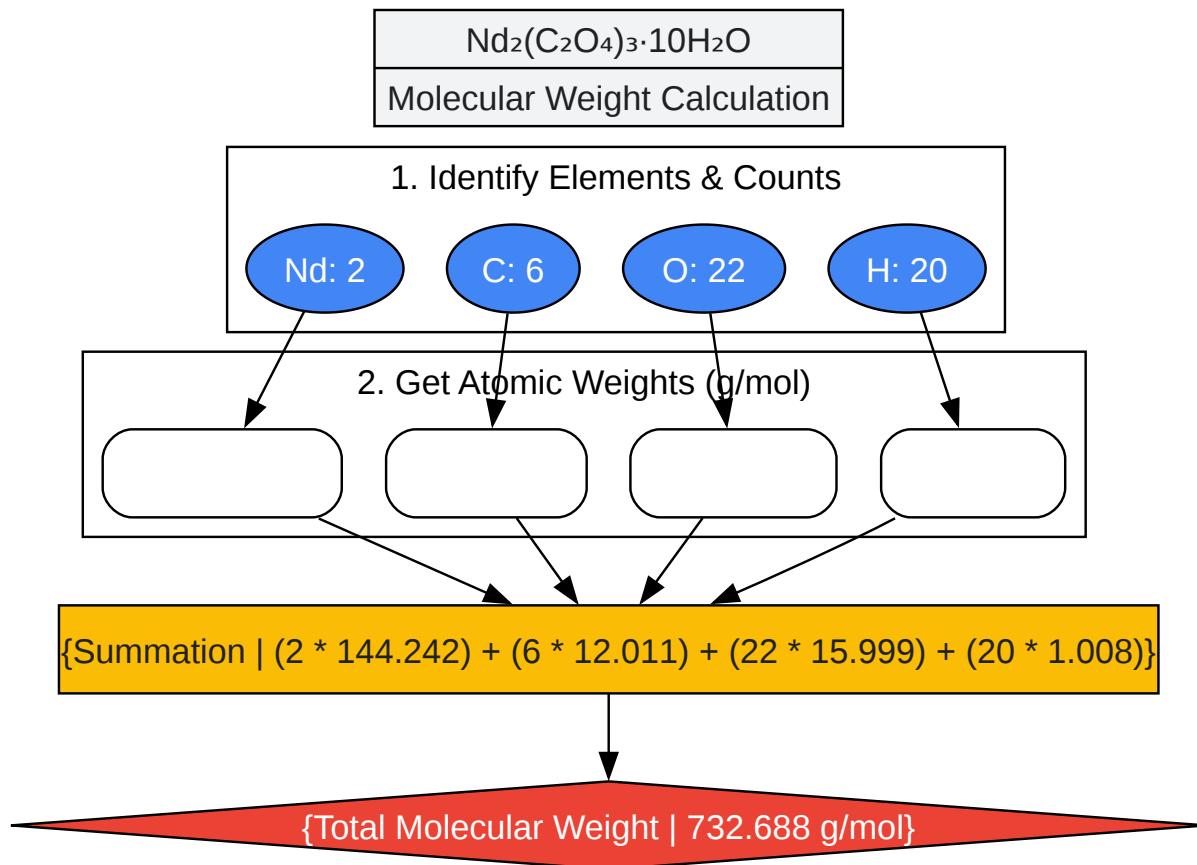
Table 2: Molecular Weight Calculation for $\text{Nd}_2(\text{C}_2\text{O}_4)_3 \cdot 10\text{H}_2\text{O}$

Component	Formula	Element	Atom Count	Atomic Weight (g/mol)	Subtotal (g/mol)
Neodymium	Nd ₂	Nd	2	144.242	288.484
Oxalate	(C ₂ O ₄) ₃	C	6	12.011	72.066
O	12	15.999	191.988		
Water of Hydration	10H ₂ O	H	20	1.008	20.160
O	10	15.999	159.990		
Total	Nd ₂ (C ₂ O ₄) ₃ ·10H ₂ O		732.688		

Based on this calculation, the molecular weight of Neodymium(III) oxalate decahydrate is 732.688 g/mol .

Visualization of Calculation Workflow

The logical flow of the molecular weight calculation can be visualized as a structured diagram. This diagram illustrates the process from identifying the constituent elements to summing their total mass contributions to arrive at the final molecular weight.

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